

Essential Safety and Logistical Information for Handling 2-Nitroaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Nitroaniline

Cat. No.: B044862

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical plans for the handling and disposal of **2-Nitroaniline**, ensuring the well-being of laboratory personnel and compliance with safety standards.

Operational Plan: Handling and Storage

Safe handling of **2-Nitroaniline** is paramount due to its toxicity. Adherence to the following procedures is mandatory.

Engineering Controls:

- Always handle **2-Nitroaniline** in a well-ventilated area, preferably within a certified chemical fume hood.^{[1][2]}
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.^{[1][3]}

Handling Procedures:

- Before use, thoroughly wash hands and inspect all personal protective equipment (PPE) for integrity.

- Minimize dust generation and accumulation when handling the solid form.[2] Avoid creating airborne dust by handling the compound gently.[4]
- Perform all weighing and transfers of solid **2-Nitroaniline** inside a chemical fume hood.[4]
- Keep the container tightly closed when not in use.[1][2]
- Do not eat, drink, or smoke in areas where **2-Nitroaniline** is handled or stored.[1][4]
- After handling, wash hands and any exposed skin thoroughly.[1]

Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible substances.[2]
- Keep containers tightly closed and store in a locked poison room or a designated secure area.[2]
- Incompatible materials include acids, strong oxidizing agents, acid anhydrides, acid chlorides, and chloroformates.[1][3]

Personal Protective Equipment (PPE)

The consistent use of appropriate PPE is essential to prevent exposure to **2-Nitroaniline**.

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles with Side Shields	Must be worn at all times to protect against dust and splashes.[5][6]
Face Shield	Recommended in addition to goggles when there is a significant risk of splashing.[6]	
Skin Protection	Chemical-Resistant Gloves	Wear suitable gloves tested according to EN 374.[5][7][8] Check for leaks before use.
Protective Clothing	Wear a lab coat or other protective clothing to prevent skin contact.[1][2]	
Respiratory Protection	NIOSH-approved Respirator	Use a full-face particle respirator type N99 (US) or type P2 (EN 143) if ventilation is inadequate or as a backup to engineering controls.[6]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

First-Aid Measures:

- In case of skin contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[1][4] Remove contaminated clothing and seek medical attention if irritation persists.[4]
- In case of eye contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids.[4] Seek immediate medical attention.[4]
- If inhaled: Move the individual to fresh air.[4] If breathing is difficult, provide oxygen.[4] Seek immediate medical attention.[4][9] Do not use mouth-to-mouth resuscitation if the victim

ingested or inhaled the substance.[1][3]

- If swallowed: Do NOT induce vomiting.[3] Rinse mouth with water and call a physician or poison control center immediately.[3][6]

Spill Response:

- Evacuate non-essential personnel from the area.[6]
- Ensure adequate ventilation.[6]
- Wearing appropriate PPE, including respiratory protection, carefully sweep up the spilled solid material, avoiding dust generation.[10] Moisten slightly to prevent dusting if appropriate.[11]
- Collect the spilled material into a suitable, closed container for disposal.[6][10]
- Clean the spill area thoroughly with an appropriate solvent followed by soap and water.[4]
- Do not let the chemical enter drains or the environment.[6][10]

Disposal Plan

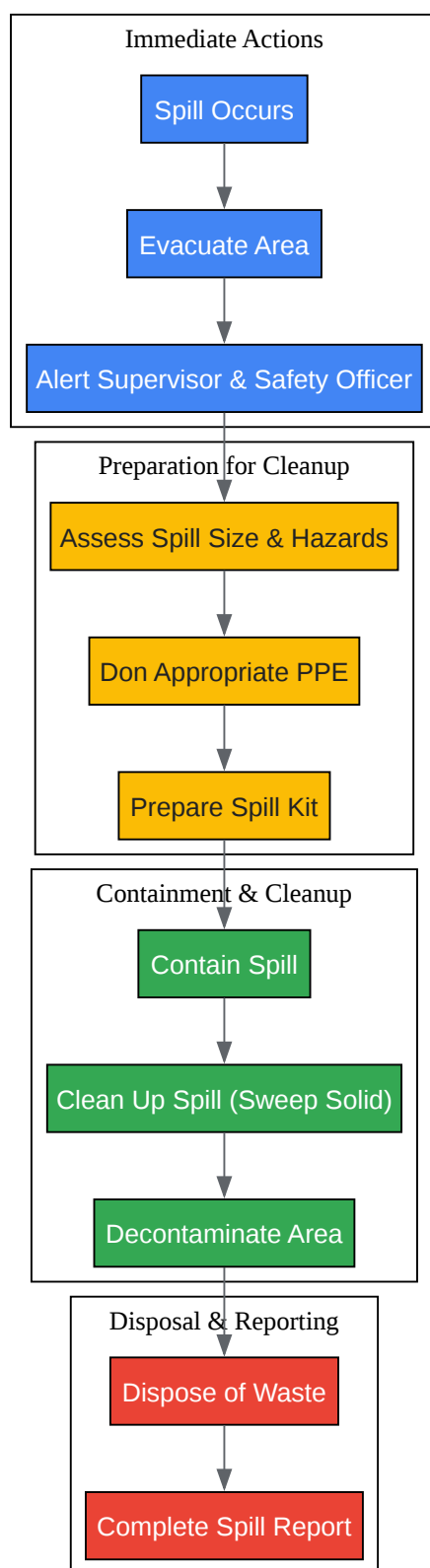
All waste containing **2-Nitroaniline** must be treated as hazardous waste.

- Dispose of unused product and contaminated materials in accordance with local, regional, and national hazardous waste regulations.[3]
- Leave chemicals in their original containers and do not mix with other waste.[6]
- Handle uncleaned containers as you would the product itself.[6]

Quantitative Data

Property	Value
CAS Number	88-74-4[2]
Molecular Formula	C6H6N2O2[6]
Molecular Weight	138.12 g/mol [6]
Appearance	Yellow-orange crystals[2]
Melting Point	70 - 73 °C (158 - 163 °F)
Boiling Point	284 °C (543 °F)
log Pow (n-octanol/water)	1.85

Experimental Workflow: Spill Response



[Click to download full resolution via product page](#)

Caption: Workflow for responding to a **2-Nitroaniline** spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. chem.pharmacy.psu.ac.th [chem.pharmacy.psu.ac.th]
- 3. fishersci.com [fishersci.com]
- 4. benchchem.com [benchchem.com]
- 5. carlroth.com:443 [carlroth.com:443]
- 6. chemicalbook.com [chemicalbook.com]
- 7. astechireland.ie [astechireland.ie]
- 8. carlroth.com:443 [carlroth.com:443]
- 9. lobachemie.com [lobachemie.com]
- 10. echemi.com [echemi.com]
- 11. ICSC 0306 - 2-NITROANILINE [inchem.org]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 2-Nitroaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044862#personal-protective-equipment-for-handling-2-nitroaniline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com